

In-Depth Technical Guide: Solubility of Soprophor 4D384 in Organic Solvents

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Compound of Interest

Compound Name: Soprophor 4D384

Cat. No.: B1180217

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Introduction

Soprophor 4D384 is an anionic surfactant, chemically identified as an ammonium salt of a sulfated polyarylphenol ethoxylate.^[1] It is widely utilized as a versatile emulsifying and dispersing agent in various formulations, including agrochemicals and coatings.^[1] A thorough understanding of its solubility characteristics in different organic solvents is crucial for formulation development, enabling the creation of stable and effective product matrices. This guide provides a comprehensive overview of the available solubility data for **Soprophor 4D384**, outlines a general experimental protocol for determining its solubility, and presents a visual representation of its solubility profile.

Chemical and Physical Properties of Soprophor 4D384

Property	Value
Chemical Name	Ammonium salt of polyarylphenyl ether sulfate
CAS Number	119432-41-6
Appearance	Viscous liquid to paste[1]
Ionic Nature	Anionic[1]
Water Solubility	Soluble[1][2][3]

Solubility in Organic Solvents

While specific quantitative solubility data for **Soprophor 4D384** in various organic solvents is not extensively published in publicly available literature, technical data sheets and related documents consistently describe its solubility in qualitative terms. **Soprophor 4D384** is reported to be soluble in "most polar and aromatic solvents".[1][2][3] The broader class of tristerylphenol ethoxylates, to which **Soprophor 4D384** belongs, is also described as soluble in solvents such as methanol, toluene, and xylene.

The following table summarizes the qualitative solubility of **Soprophor 4D384** based on available information.

Solvent Class	Specific Solvents	Qualitative Solubility
Water	Water	Soluble[1][2][3]
Polar Solvents	Methanol, Ethanol, Acetone	Generally described as soluble
Aromatic Solvents	Toluene, Xylene	Generally described as soluble

Experimental Protocol for Determining Solubility of Soprophor 4D384

The following is a general experimental protocol that can be adapted to determine the quantitative solubility of **Soprophor 4D384** in a specific organic solvent. This method is based

on the principle of preparing a saturated solution and determining the concentration of the dissolved solute.

Objective: To determine the solubility of **Soprophor 4D384** in a selected organic solvent at a specific temperature (e.g., 25°C).

Materials:

- **Soprophor 4D384**
- Selected organic solvent (e.g., methanol, ethanol, acetone, toluene, xylene)
- Analytical balance
- Temperature-controlled shaker or water bath
- Centrifuge
- Volumetric flasks
- Pipettes
- Syringe filters (solvent-compatible, e.g., 0.45 µm PTFE)
- Vials with screw caps
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC with a suitable detector)

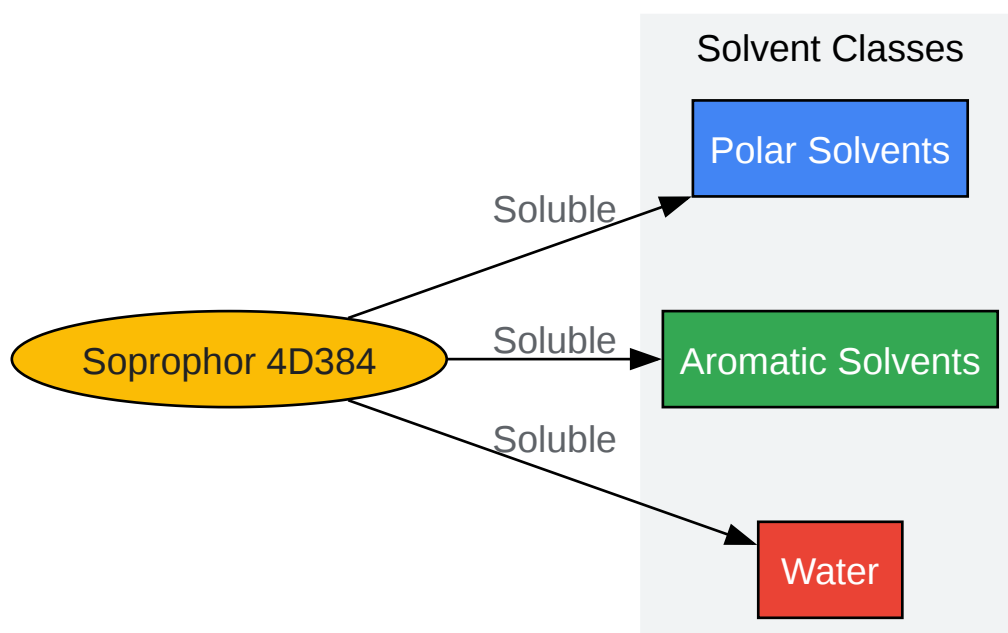
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Soprophor 4D384** to a series of vials.
 - Pipette a known volume of the selected organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the samples for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Sample Clarification:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow undissolved material to settle.
 - To completely separate the undissolved solute, centrifuge the vials at a moderate speed.
- Sample Dilution and Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the supernatant.
 - For further purification and to ensure no particulate matter is transferred, pass the supernatant through a syringe filter into a clean, pre-weighed vial.
 - Depending on the expected concentration and the analytical method to be used, it may be necessary to dilute the filtered supernatant with the same organic solvent in a volumetric flask.
 - Quantify the concentration of **Soprophor 4D384** in the diluted (or undiluted) sample using a suitable analytical technique. A calibration curve prepared with known concentrations of **Soprophor 4D384** in the same solvent will be required.
- Calculation of Solubility:
 - Calculate the concentration of **Soprophor 4D384** in the original saturated solution, taking into account any dilution factors.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or milligrams per milliliter (mg/mL).

Visualization of Solubility Profile

The following diagram illustrates the general solubility characteristics of **Soprophor 4D384** in different classes of solvents.



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Caption: Solubility of **Soprophor 4D384** in Different Solvent Classes.

Conclusion

Soprophor 4D384 exhibits good solubility in water, as well as in a range of polar and aromatic organic solvents. While precise quantitative data is limited in the public domain, the provided qualitative information and the general experimental protocol offer a solid foundation for researchers and formulation scientists. The understanding and empirical determination of its solubility in specific solvent systems are key to leveraging its full potential as an effective emulsifier and dispersant in the development of advanced formulations.

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References

- 1. Soprophor 4D384 | 137672-70-9 | Benchchem [benchchem.com]
- 2. ulprospector.com [ulprospector.com]
- 3. lookpolymers.com [lookpolymers.com]
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